

Monobutyl Maleate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Monobutyl maleate*

Cat. No.: B1236856

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Introduction

Monobutyl maleate, a monoester of maleic acid, is a versatile organic compound with applications in chemical synthesis and polymer production. This technical guide provides an in-depth overview of its chemical identity, physicochemical properties, synthesis, and potential biological interactions. The information is curated to support research and development activities in the chemical and pharmaceutical sciences.

Chemical Identity

CAS Number: 925-21-3[\[1\]](#)

Molecular Formula: C₈H₁₂O₄[\[2\]](#)

Molecular Weight: 172.18 g/mol [\[2\]](#)

Synonyms:

- (Z)-4-butoxy-4-oxobut-2-enoic acid[\[1\]](#)
- Butyl hydrogen maleate[\[1\]](#)
- Hydrogen butyl maleate[\[1\]](#)

- Maleic acid monobutyl ester[1]
- n-butyl maleate[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **monobutyl maleate**.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[2]
Melting Point	-1.5 °C	[3]
Boiling Point	201 °C	[3]
Density	1.099 g/cm ³	[3]
Flash Point	>110 °C	[3]
Water Solubility	37 g/L at 20 °C	[3]
logP	1.39 at 30 °C	[3]
Refractive Index	1.458	[3]
Vapor Pressure	0.2 Pa at 25 °C	[3]

Experimental Protocols

Synthesis of Monobutyl Maleate via Esterification

The primary method for synthesizing **monobutyl maleate** is the esterification of maleic anhydride with butanol.[2][4] This reaction proceeds in two main stages: a rapid, almost irreversible formation of the monoester (**monobutyl maleate**), followed by a slower, reversible reaction to form the diester (dibutyl maleate).[4][5][6] To favor the formation of the monoester, reaction conditions can be controlled.

Materials:

- Maleic anhydride

- n-Butanol
- Acid catalyst (e.g., sulfuric acid, phosphotungstic acid)[2][6]
- Solvent (optional, can be run neat)
- Apparatus for continuous water removal (e.g., Dean-Stark trap)

Generalized Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine maleic anhydride and n-butanol. The molar ratio of alcohol to anhydride can be varied, with industrial processes using ratios from 2.2:1 to 5.0:1.[2]
- Catalysis: Add a catalytic amount of a strong acid, such as sulfuric acid.[2]
- Reaction: Heat the mixture to reflux. The reaction temperature typically ranges from 383–413 K (110–140 °C).[6] Water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction towards the product.[2]
- Monitoring: The progress of the reaction can be monitored by measuring the acid value of the reaction mixture.[6]
- Workup and Purification: Once the desired conversion is achieved, cool the reaction mixture. The catalyst can be neutralized with a base. The excess butanol and any solvent can be removed under reduced pressure. Further purification of the **monobutyl maleate** can be achieved by vacuum distillation. Byproducts can include dibutyl maleate and fumaric acid isomers.[2]

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable technique for the analysis of **monobutyl maleate**. While a specific protocol for **monobutyl maleate** is not detailed in the provided literature, a general approach based on the analysis of similar compounds can be outlined.

Sample Preparation: For complex matrices, sample preparation may involve liquid-liquid extraction to isolate the analyte. Derivatization, such as methylation, may be employed to increase the volatility of the compound for GC analysis.[\[3\]](#)

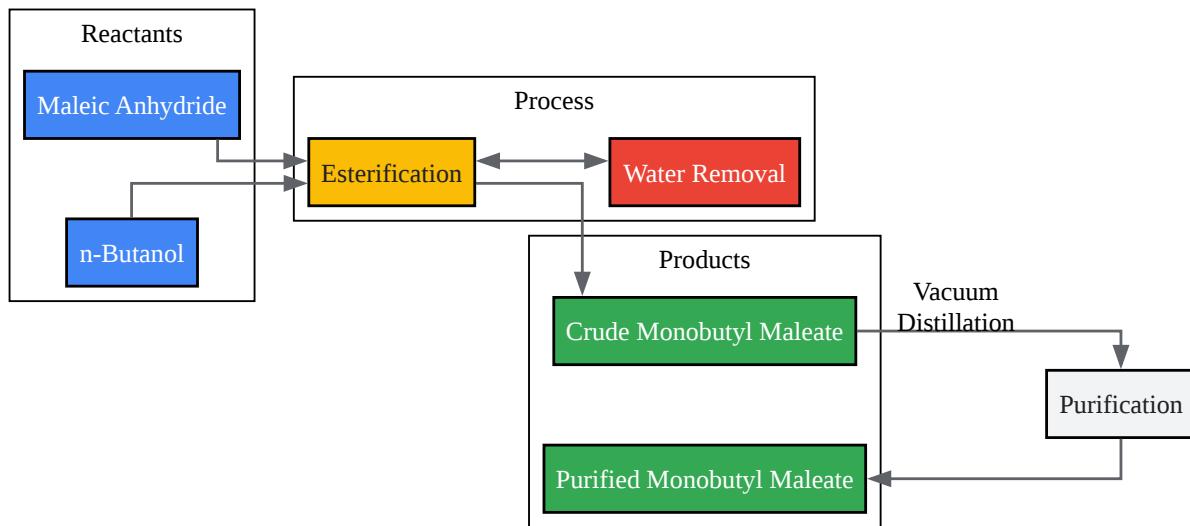
Instrumentation (Typical Parameters):

- **Gas Chromatograph:** Equipped with a capillary column suitable for polar analytes.
- **Oven Temperature Program:** A temperature ramp would be employed to ensure separation from other components. For example, starting at a lower temperature and ramping up to a higher temperature.
- **Injector:** Split/splitless injector.
- **Mass Spectrometer:** Operated in either full scan mode for identification or selected ion monitoring (SIM) mode for quantification.
- **Ionization:** Electron ionization (EI) is commonly used.[\[7\]](#)

Potential Biological Activity and Signaling Pathways

Some evidence suggests that **monobutyl maleate** may act as an inhibitor of protein glycosylation, a critical post-translational modification affecting numerous cellular processes.[\[2\]](#) Inhibition of N-glycosylation has been shown to induce cellular stress responses, including the activation of the JNK pathway and the unfolded protein response (UPR) due to endoplasmic reticulum (ER) stress.[\[8\]](#)[\[9\]](#) It is important to note that the direct action of **monobutyl maleate** on a specific signaling pathway has not been definitively elucidated in the available literature.

Visualizations



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Caption: Synthesis workflow for **monobutyl maleate**.

Caption: Postulated effect of glycosylation inhibition.

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